

In-depth Technical Guide: 3-Methylthiacyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methylthiacyclohexane

Cat. No.: B15349657

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An analysis of available scientific literature reveals a significant scarcity of detailed information regarding the chemical structure, properties, and synthesis of **3-Methylthiacyclohexane**. This compound, also known as 3-methyl-tetrahydrothiopyran, appears to be a niche chemical with limited characterization in publicly accessible databases and scientific publications.

While a comprehensive guide with extensive quantitative data and detailed experimental protocols is not feasible based on current information, this document consolidates the sparse data available.

Chemical and Physical Properties

Quantitative data for **3-Methylthiacyclohexane** is exceptionally limited. The majority of online chemical databases provide information for the far more common analogues, 3-methylcyclohexanone and 3-methylcyclohexene. For **3-Methylthiacyclohexane** itself, only the density and optical rotation for a specific enantiomer have been documented in the literature.

Property	Value	Notes
Molecular Formula	C ₆ H ₁₂ S	N/A
Synonyms	3-methyl-tetrahydrothiopyran	N/A
Density (d ²⁵)	0.9430 g/cm ³	For the (+)-(R)-enantiomer
Optical Rotation ([α] ²⁵)	+7.7° (neat)	For the (+)-(R)-enantiomer

No data is readily available for properties such as boiling point, melting point, refractive index, or vapor pressure.

Synthesis and Experimental Protocols

A detailed, high-yield synthesis protocol for **3-Methylthiacyclohexane** is not described in readily available scientific literature.

One patent document concerning the preparation of 3-formyltetrahydrothiopyrans mentions the formation of "3-methyltetrahydrothiopyran" as a minor byproduct, constituting only 3% of the product mixture from a reaction involving acrolein and hydrogen sulfide followed by hydrogenation. This does not represent a viable or standard laboratory procedure for the targeted synthesis of **3-Methylthiacyclohexane**.

Due to the lack of a defined synthetic pathway, a visualization of the experimental workflow cannot be provided.

Spectroscopic Data

No experimental or simulated spectroscopic data, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), or Infrared (IR) spectroscopy, for **3-Methylthiacyclohexane** could be located in public databases or literature.

Reactivity and Applications

Information regarding the chemical reactivity, potential applications in drug development, or its role as a research chemical is absent from the available literature. Its utility and chemical behavior remain uncharacterized.

In conclusion, **3-Methylthiacyclohexane** is a compound that is not well-documented in scientific literature. The core requirements for an in-depth technical guide, including extensive data for comparison, detailed experimental methodologies, and pathways for visualization, cannot be met with the currently available information. Further primary research would be required to characterize this compound thoroughly.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com